

CK-119 stability in different buffer systems

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Compound of Interest

Compound Name: CK-119

Cat. No.: B1669122

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CK-119 is a novel and potent interleukin-1 blocker used in research to inhibit the growth of fibroblast-like cells by halting DNA and RNA synthesis.[1][2][3][4] Proper handling and storage are critical to ensure its stability and efficacy in experimental settings. This guide provides detailed information on the stability of **CK-119** in various buffer systems, troubleshooting advice, and standardized protocols.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **CK-119**?

A: For optimal stability, **CK-119** should be stored as a powder at -20°C for long-term storage (up to 3 years) or at 4°C for short-term storage (up to 2 years).[1] Once dissolved in a solvent like DMSO, it should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1] The product is stable at ambient temperatures for short periods, such as during shipping.[1][3]

Q2: What is the solubility of **CK-119**?

A: **CK-119** is soluble in DMSO but not in water.[3] For in vitro applications, DMSO is the recommended solvent.[1] If solubility issues arise, other organic solvents like ethanol or DMF may be attempted with small sample amounts to avoid product loss.[1]

Q3: How does pH affect the stability of **CK-119**?

A: While specific pH stability data for **CK-119** is not extensively published, compounds of its class can be sensitive to pH. A study on a structurally similar antifungal compound, S-119, showed different stability constants when complexed with cyclodextrins at pH 2.0 versus pH 7.4, indicating that pH is a critical factor for stability and complexation.[5] It is recommended to maintain a pH close to physiological conditions (e.g., pH 7.2-7.4) unless experimentally required otherwise.

Q4: Can I freeze-thaw solutions of **CK-119**?

A: Repeated freeze-thaw cycles are not recommended as they can lead to degradation of the compound. It is best practice to aliquot the stock solution into single-use volumes to minimize the number of freeze-thaw cycles.

Q5: My **CK-119** solution appears to have precipitated. What should I do?

A: Precipitation can occur if the compound's solubility limit is exceeded or if stored improperly. If you observe precipitation, gently warm the solution to 37°C and vortex to attempt redissolving. If the precipitate remains, it may be necessary to prepare a fresh stock solution. Consider using a slightly higher volume of DMSO for your next stock preparation if solubility issues persist.

Troubleshooting Guide

This section addresses specific issues that may arise during the handling and use of **CK-119**.

Problem	Potential Cause	Recommended Solution
Inconsistent experimental results	Compound degradation due to improper storage.	Verify that powdered CK-119 is stored at -20°C and solutions are stored at -80°C. ^[1] Aliquot stock solutions to avoid multiple freeze-thaw cycles. Prepare fresh working solutions from a new aliquot for each experiment.
Buffer incompatibility.	Ensure the buffer system used is compatible with a DMSO-solubilized compound. Some buffers can cause precipitation when a high concentration of organic solvent is added. Perform a small-scale test with your buffer and the CK-119/DMSO stock solution.	
Precipitate forms when adding to aqueous buffer	Low aqueous solubility of CK-119. ^[3]	The final concentration of DMSO in your aqueous buffer should be kept as low as possible while ensuring the compound remains in solution. For in vivo studies, formulation aids like Tween 80 or PEG300 may be required. ^[1]
Loss of biological activity	Degradation due to prolonged storage in working buffer.	Prepare working dilutions of CK-119 in your final aqueous buffer immediately before use. Do not store the compound in aqueous solutions for extended periods.

CK-119 Stability in Different Solvents

The stability of **CK-119** is highly dependent on the solvent and storage temperature.

Solvent	Storage Temperature	Estimated Shelf Life	Source
Powder	-20°C	3 years	[1]
Powder	4°C	2 years	[1]
In DMSO	-80°C	6 months	[1]
In DMSO	-20°C	1 month	[1]

Experimental Protocols & Workflows

Protocol: HPLC-Based Stability Assessment of CK-119

This protocol outlines a method to assess the stability of **CK-119** in a specific buffer system over time using High-Performance Liquid Chromatography (HPLC).

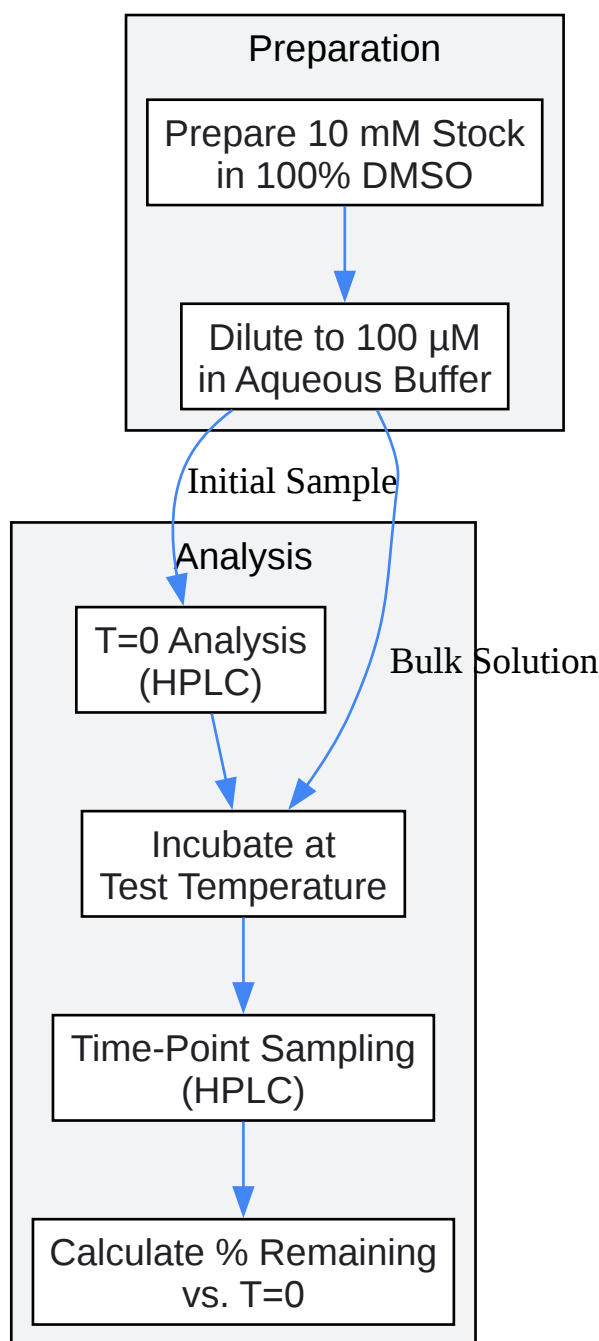
Objective: To quantify the percentage of intact **CK-119** remaining after incubation in a selected buffer at a specific temperature.

Materials:

- **CK-119** powder
- DMSO (HPLC grade)
- Selected aqueous buffer (e.g., Phosphate-Buffered Saline, pH 7.4)
- HPLC system with a UV detector
- C18 reverse-phase HPLC column
- Acetonitrile (HPLC grade)
- Trifluoroacetic acid (TFA)
- Incubator or water bath

Procedure:

- **Stock Solution Preparation:** Prepare a 10 mM stock solution of **CK-119** in 100% DMSO.
- **Working Solution Preparation:** Dilute the stock solution to a final concentration of 100 µM in the chosen aqueous buffer. The final DMSO concentration should be kept low (e.g., <1%) to minimize its effect.
- **Time Zero (T=0) Sample:** Immediately after preparation, take an aliquot of the working solution and inject it into the HPLC system to obtain the initial peak area for intact **CK-119**.
- **Incubation:** Incubate the remaining working solution at the desired temperature (e.g., 4°C, 25°C, or 37°C).
- **Time-Point Sampling:** At predetermined time points (e.g., 1, 4, 8, 24, 48 hours), withdraw aliquots of the incubated solution.
- **HPLC Analysis:** Analyze each aliquot by HPLC. A typical method would involve a C18 column and a gradient elution with Mobile Phase A (Water with 0.1% TFA) and Mobile Phase B (Acetonitrile with 0.1% TFA). Monitor the elution at a wavelength appropriate for **CK-119**.
- **Data Analysis:** Calculate the percentage of **CK-119** remaining at each time point relative to the T=0 sample using the peak area.
 - $\% \text{ Remaining} = (\text{Peak Area at Time X} / \text{Peak Area at Time 0}) * 100$

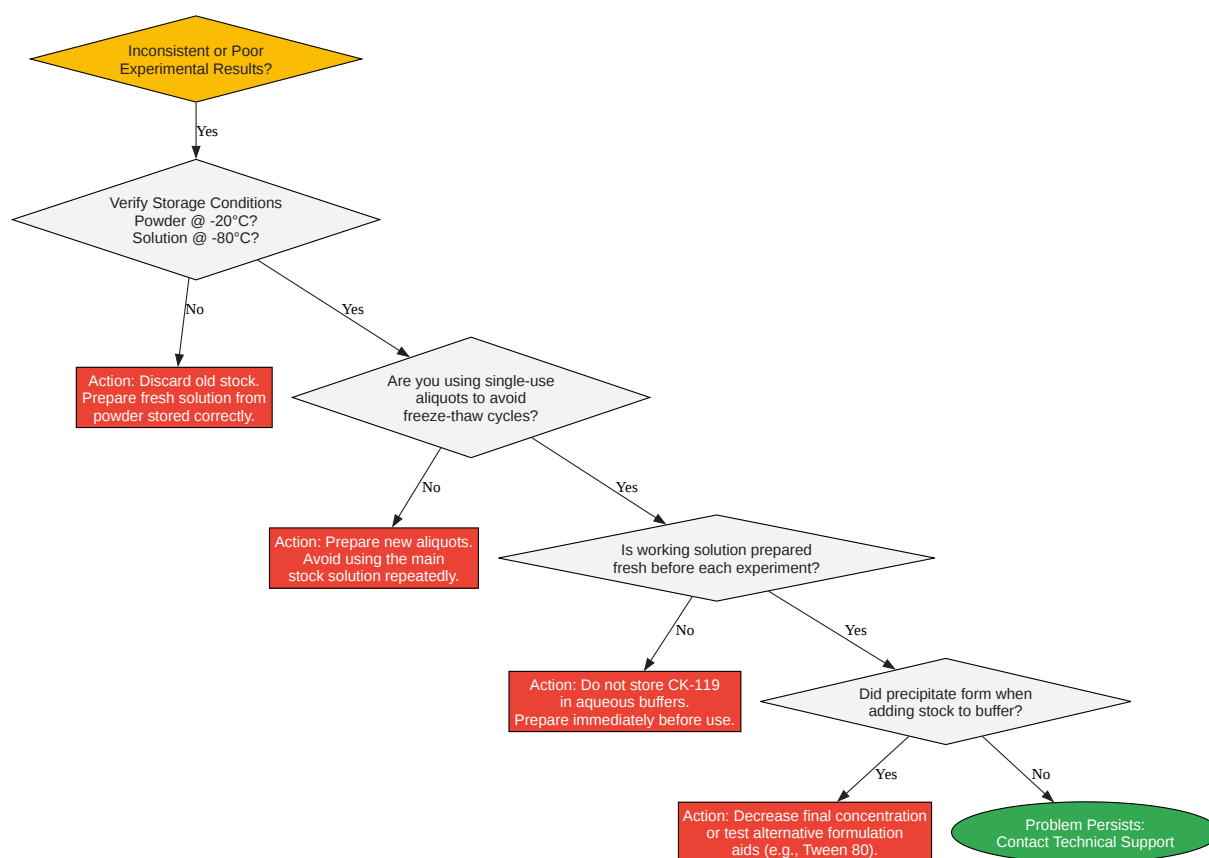


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HPLC-based stability assessment workflow for **CK-119**.

Troubleshooting Workflow for Stability Issues

Use this workflow to diagnose and resolve issues related to the suspected instability of **CK-119** in your experiments.

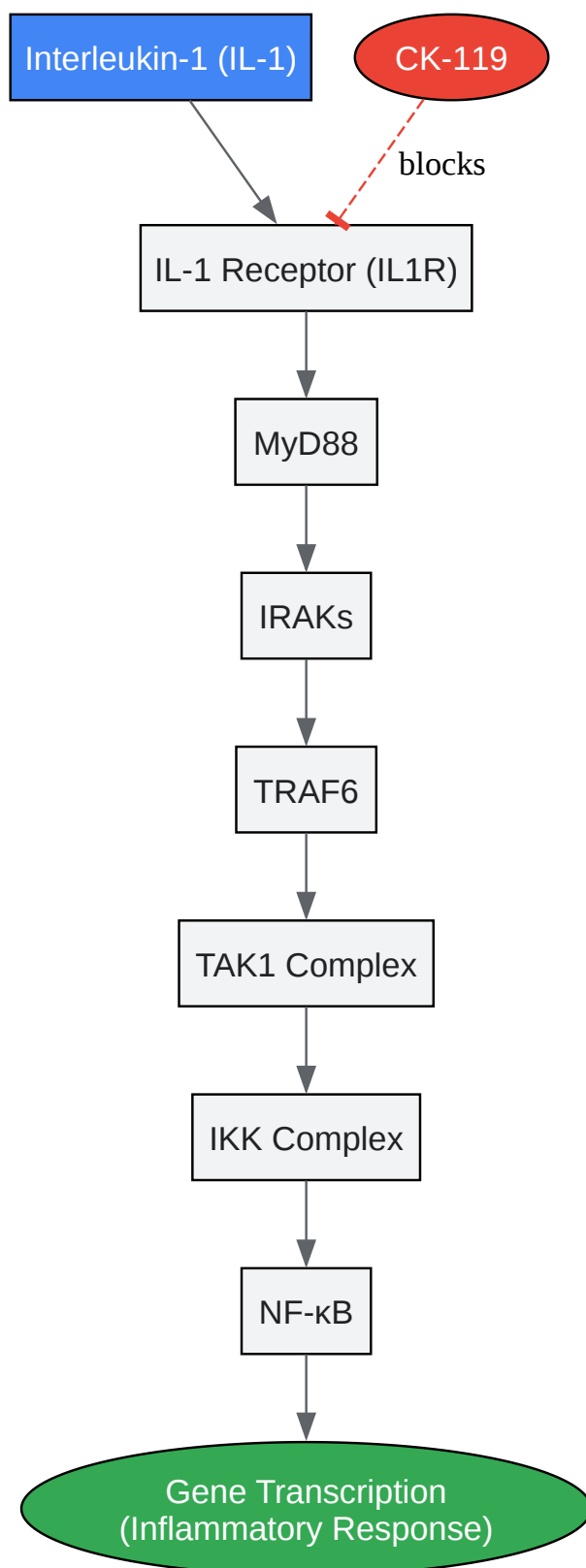


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A logical workflow for troubleshooting **CK-119** stability problems.

Hypothetical Signaling Pathway

CK-119 is an inhibitor of Interleukin-1 (IL-1) signaling. This pathway is crucial in inflammatory responses. The diagram below illustrates a simplified representation of the IL-1 signaling cascade that **CK-119** targets.



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Simplified IL-1 signaling pathway inhibited by **CK-119**.

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